

Publish Comparison Guide: Mass Spectrometry Fragmentation of 1-Iodo-octyne

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Compound of Interest

Compound Name: 1-Iodo-1-octyne

CAS No.: 81438-46-2

Cat. No.: B8640996

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Executive Summary

1-Iodo-octyne (

, MW 236.09) is a critical synthetic intermediate in Sonogashira couplings and C-H activation pathways. Its mass spectral signature is distinct from its bromo- and chloro-analogs due to the unique properties of the iodine atom: a large mass defect, a weak C-I bond (

), and a monoisotopic nature (

).

Core Finding: unlike 1-bromooctyne or 1-chlorooctyne, which exhibit characteristic isotopic doublets (

), 1-iodooctyne displays a single molecular ion peak at m/z 236. The spectrum is dominated by the iodonium ion (

, m/z 127) and the octynyl cation (

, m/z 109), making the loss of 127 Da the primary diagnostic filter for identification.

Comparative Analysis: The Halogen Effect

The following table contrasts 1-iodooctyne with its direct analogs. This comparison is vital for researchers selecting internal standards or verifying halogen exchange reactions.

Feature	1-Iodooctyne	1-Bromooctyne	1-Chlorooctyne
Formula			
Molecular Weight	236.09	189.09	144.64
Molecular Ion ()	236 (Single Peak)	188 / 190 (1:1 Ratio)	144 / 146 (3:1 Ratio)
Primary Fragmentation	Heterolytic C-I cleavage	C-Br cleavage	C-Cl cleavage
Diagnostic Loss	(Loss of)	(Loss of)	(Loss of)
Base Peak Origin	Often 109 () or 127 ()	(109)	(109)
Bond Energy (C-X)	~210 kJ/mol (Weakest)	~280 kJ/mol	~330 kJ/mol (Strongest)

“

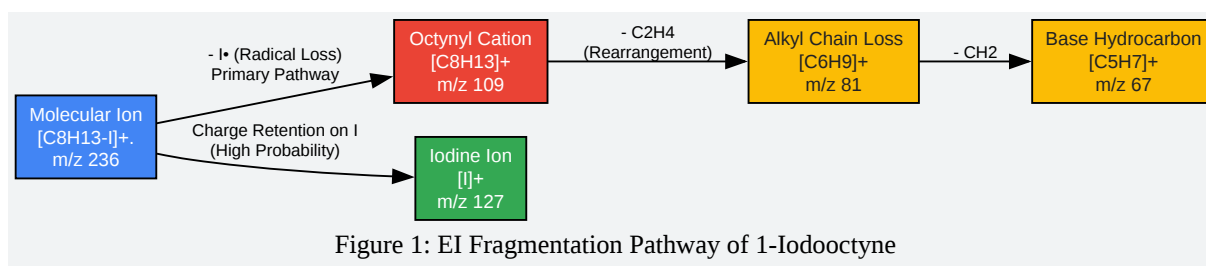
Expert Insight: The weakness of the C-I bond means the molecular ion (
) of 1-iodooctyne is often less abundant than that of the chloro-analog. In many EI
spectra, the
may be vanishingly small, requiring soft ionization (CI) for confirmation if the
236 peak is absent.

Fragmentation Mechanism & Pathway

The fragmentation of 1-iodooctyne under Electron Ionization (70 eV) follows a specific decay pathway driven by the stability of the iodine radical and the resulting carbocation.

Mechanism Visualization

The diagram below details the primary and secondary fragmentation pathways.



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Figure 1: The primary cleavage occurs at the C-I bond.[1] Depending on charge localization, either the octynyl cation (m/z 109) or the iodine cation (m/z 127) is observed.

Experimental Data: Predicted Mass Spectrum

While specific library spectra for 1-iodooctyne are rare in public domains compared to "1-iodooctane," the fragmentation pattern is predictable based on the behavior of 1-iodoalkynes and 1-octyne.

Standard Conditions: 70 eV Electron Ionization (EI).

m/z (Mass-to-Charge)	Relative Intensity (%)	Ion Identity	Structural Significance
236	15 - 30%		Molecular Ion. Confirms intact
127	40 - 80%		Iodinium Ion. Diagnostic for iodine presence. [2] [3]
109	100% (Base)		Octynyl Cation. Result of C-I bond scission.
95	20 - 40%		Loss of from alkyl chain.
81	40 - 60%		Loss of (Ethyl). Common in octynes.
67	50 - 70%		Stable hydrocarbon fragment (cyclopentenyl-like).
41	30 - 50%		Propyl/Allyl cation.

Interpretation:

- Region 1 (High Mass): Look for 236. If absent, check for

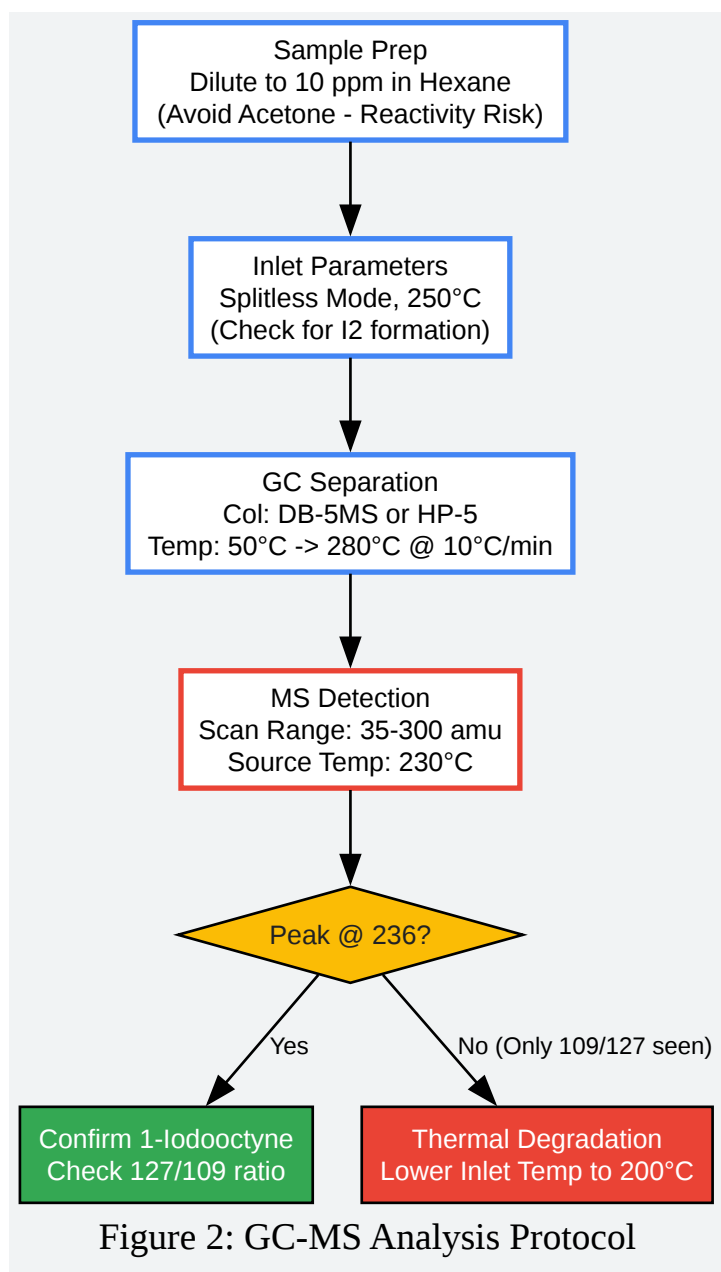
127 and 109.

- Region 2 (Mid Mass): The cluster at 67, 81, 95 is characteristic of the octyl chain fragmentation, identical to 1-octyne.
- Region 3 (Iodine): The peak at 127 is the "smoking gun" for iodine. In 1-bromooctyne, you would see peaks at 79/81 instead.

Experimental Protocol: GC-MS Characterization

To replicate these results, use the following self-validating protocol. This workflow ensures that thermal degradation (a common issue with iodo-compounds) does not produce false positives.

Workflow Diagram



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Figure 2: Operational workflow for analyzing 1-iodooctyne. Note the thermal degradation check.

Protocol Notes:

- Solvent Choice: Use Hexane or Dichloromethane. Avoid nucleophilic solvents (like Methanol) which can promote substitution in the inlet.

- Inlet Temperature: Iodo-alkynes are thermally sensitive. If the molecular ion (236) is missing, lower the inlet temperature to 200°C to prevent homolytic cleavage before ionization.

References

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